

An In-depth Technical Guide to the Physicochemical Properties of Triethanolamine Oleate

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Compound of Interest

Compound Name: *Triethanolamine oleate*

Cat. No.: *B1682537*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Triethanolamine oleate (CAS No. 2717-15-9) is a non-ionic surfactant formed through the neutralization reaction of oleic acid with triethanolamine.^{[1][2]} Its amphiphilic nature, possessing both a hydrophilic triethanolamine head and a lipophilic oleic acid tail, makes it a highly effective emulsifier, dispersing agent, and lubricant.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **triethanolamine oleate**, detailed experimental methodologies for their determination, and a summary of its synthesis and applications relevant to research and development.

Core Physicochemical Properties

The fundamental properties of **triethanolamine oleate** are summarized below. These values are critical for formulation development, performance prediction, and quality control.

General and Physical Properties

Property	Value	Source(s)
CAS Number	2717-15-9	[2]
Molecular Formula	C24H49NO5	[3]
Molecular Weight	431.6 g/mol	[1] [3]
Appearance	Faintly yellowish to brown viscous or syrupy liquid	[2]
Odor	Faint, mild ammoniacal	[4]

Thermal and Density Properties

Property	Value	Conditions	Source(s)
Boiling Point	360 °C	at 760 mmHg	
	227 °C	at 150 mmHg	
Melting Point	~18 °C		
Flash Point	270.1 °C		
Specific Gravity	1.13		

Solubility and Solution Properties

Property	Value	Conditions	Source(s)
Solubility	Soluble in water and ethanol.	[2]	
pH	7.5 - 9.5	1% aqueous solution at 25°C	[2]
	Forms a practically neutral aqueous solution.	[3]	
pKa	7.76 (for Triethanolamine)	at 25°C	[5]

Surfactant-Specific Properties

As a surfactant, the performance of **triethanolamine oleate** is defined by its behavior at interfaces and its ability to form micelles in solution.

Hydrophilic-Lipophilic Balance (HLB)

The HLB value indicates the balance between the hydrophilic and lipophilic portions of the surfactant, which determines its suitability for forming oil-in-water (o/w) or water-in-oil (w/o) emulsions.

Property	Value	Significance	Source(s)
HLB Value	12	Anionic surface active agent, suitable for o/w emulsions.	[6]

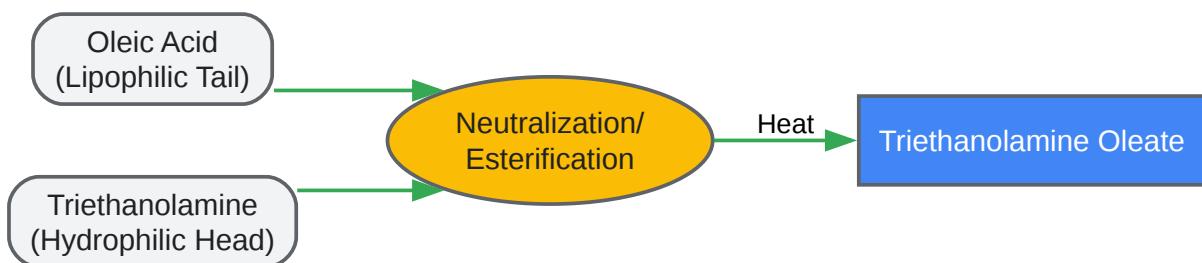
An HLB value in the range of 8-18 is favorable for creating oil-in-water emulsions.[6] The relatively high HLB value of **triethanolamine oleate** confirms its effectiveness as an o/w emulsifier.[1]

Critical Micelle Concentration (CMC) and Surface Tension

The Critical Micelle Concentration (CMC) is the concentration at which surfactant molecules begin to form aggregates known as micelles. Above the CMC, the surface tension of the solution remains relatively constant.[7] This is a crucial parameter for applications such as detergency and solubilization. While a specific experimental CMC value for pure **triethanolamine oleate** is not readily available in the cited literature, it is known to effectively reduce surface tension, a key characteristic for emulsifiers. The low surface tension of emulsions formed with **triethanolamine oleate** makes them particularly suitable for applications requiring uniform coverage.

Synthesis of Triethanolamine Oleate

Triethanolamine oleate is typically synthesized via a direct esterification or neutralization reaction between oleic acid and triethanolamine.[1][2]



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Caption: Synthesis of **Triethanolamine Oleate** from its precursors.

A common preparation method involves reacting oleic acid and triethanolamine, often in a 2:1 mass ratio, in a reactor.[8][9] The mixture may be heated to facilitate the reaction, and a solvent like toluene can be used to aid the process and remove the water formed.[8][9]

Experimental Protocols

The following sections detail the methodologies for determining key physicochemical properties of surfactants like **triethanolamine oleate**.

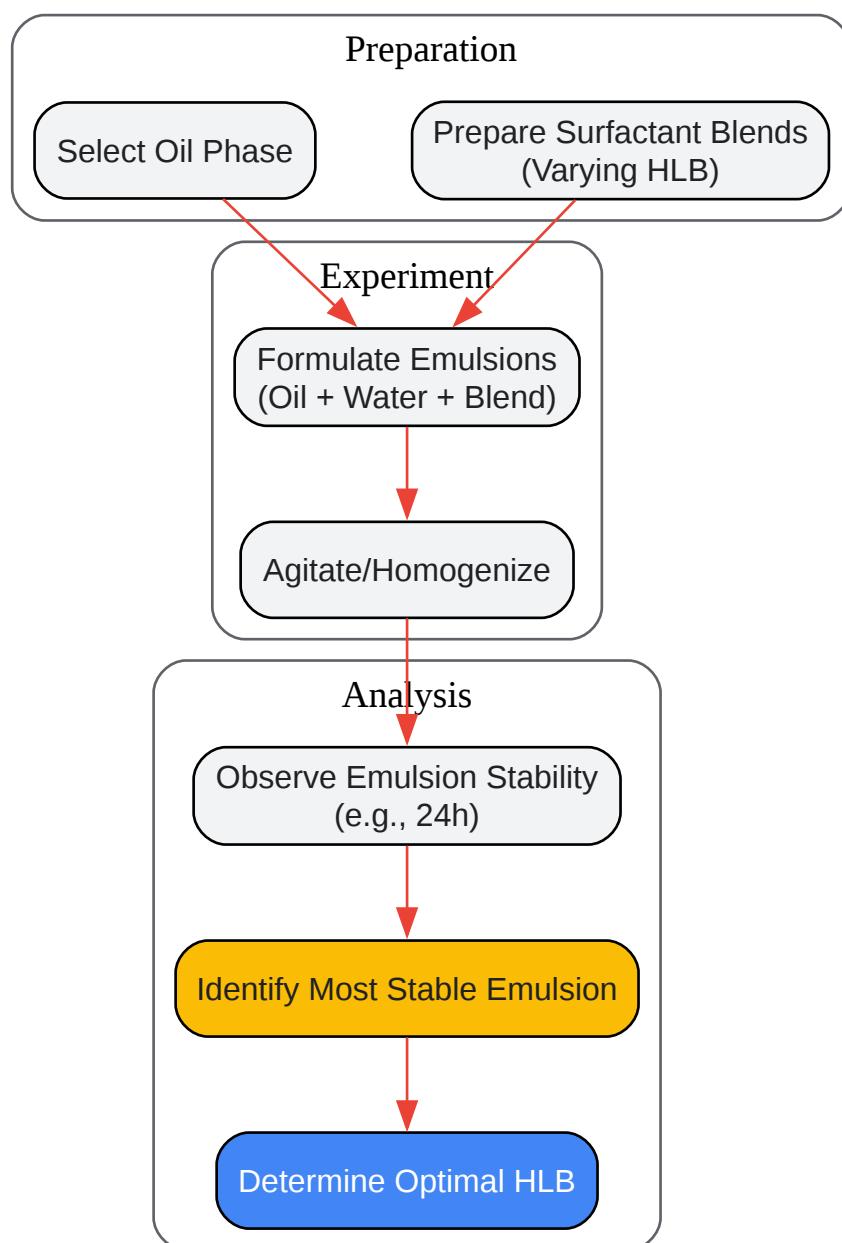
Determination of Hydrophilic-Lipophilic Balance (HLB)

The HLB value can be calculated or determined experimentally. For fatty acid esters like **triethanolamine oleate**, Griffin's method or an experimental emulsification method is often employed.

Experimental Emulsification Protocol:

- Preparation of Emulsifier Blends: Prepare a series of blends using two non-ionic surfactants of the same chemical class but with known low and high HLB values (e.g., a SPAN and a TWEEN). The blends should cover a range of HLB values (e.g., from 4 to 18 in increments of 2).[10]
- Emulsion Formulation: For each blend, prepare a small batch of an o/w emulsion using the oil phase for which the "required HLB" is to be determined. A typical concentration of the emulsifier blend is 2.5% to 5% of the total formulation.[10]

- Mixing: Blend the oil phase with the emulsifier blend. Heat if solids are present. Add the water phase with agitation.[10]
- Stability Assessment: Observe the resulting emulsions for stability (e.g., creaming, coalescence, breaking) over a set period (e.g., 24 hours).
- HLB Determination: The HLB of the blend that produces the most stable emulsion corresponds to the required HLB of the oil phase. The HLB of an unknown surfactant can be determined by using it in combination with a known surfactant to emulsify a known oil.[11]



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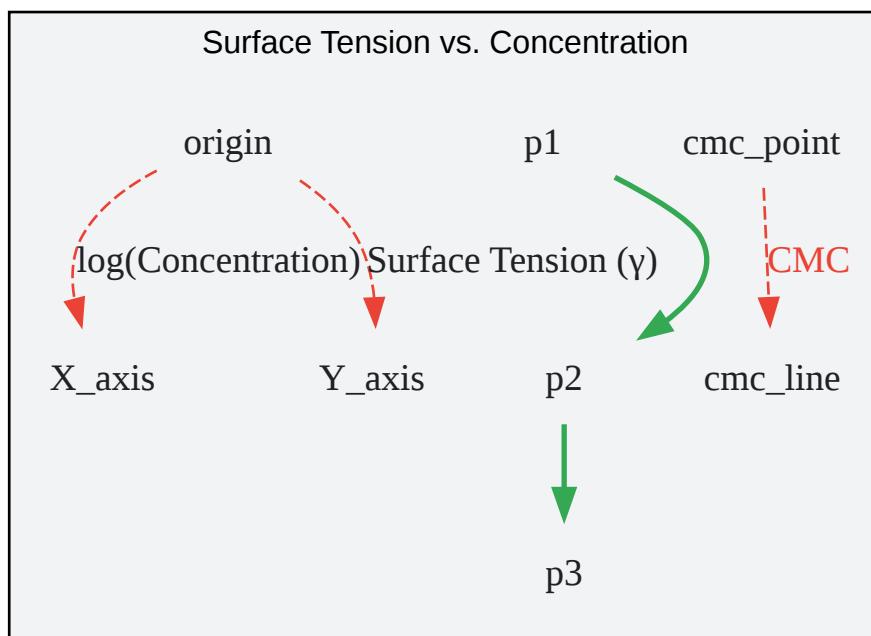
Caption: Experimental workflow for determining the required HLB.

Determination of Critical Micelle Concentration (CMC)

The CMC is commonly determined by measuring a physical property of the surfactant solution as a function of concentration. The surface tension method is a primary and direct technique.

Surface Tension Method Protocol:

- Solution Preparation: Prepare a stock solution of **triethanolamine oleate** in deionized water. Create a series of dilutions from the stock solution to cover a wide concentration range, spanning the expected CMC.[12]
- Surface Tension Measurement: Measure the surface tension of each dilution using a tensiometer (e.g., using the du Noüy ring, Wilhelmy plate, or pendant drop method).[7][13] Ensure temperature is controlled and constant throughout the measurements.
- Data Plotting: Plot the measured surface tension (γ) as a function of the logarithm of the surfactant concentration ($\log C$).[12][13]
- CMC Determination: The plot will typically show two linear regions. Below the CMC, surface tension decreases linearly with $\log C$. Above the CMC, the surface tension remains relatively constant, forming a plateau. The CMC is the concentration at the intersection of the two extrapolated linear portions of the plot.[7]



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Caption: Idealized plot for CMC determination via surface tension.

Applications in Research and Drug Development

Triethanolamine oleate's properties make it a versatile excipient in various fields:

- Emulsifier: It is widely used to create stable oil-in-water emulsions in cosmetic and pharmaceutical formulations such as creams and lotions.
- pH Balancer: In cosmetic products, it serves to adjust and buffer the pH.[14]
- Solubilizer: It aids in solubilizing oils and other ingredients that are not fully soluble in water.
- Drug Delivery: In pharmaceuticals, it is an active ingredient in some otic preparations used to treat impacted earwax.[14]
- Industrial Applications: It is used in metalworking fluids as a lubricant and corrosion inhibitor and in the textile industry as a softening agent.[1]

Conclusion

Triethanolamine oleate is a well-characterized non-ionic surfactant with a favorable balance of properties for a wide range of applications, particularly in the formulation of emulsified products. Its physicochemical characteristics, including a high HLB value and effective surface tension reduction, are central to its performance. The experimental protocols outlined in this guide provide a framework for the precise determination of these properties, enabling researchers and formulation scientists to effectively utilize this versatile compound in product development.

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